

Application Notes and Protocols for Bioassays

Testing Volicitin Activity in Plants

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Compound of Interest

Compound Name: Volicitin

Cat. No.: B1247072

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Introduction

Volicitin [N-(17-hydroxylinolenoyl)-L-glutamine] is a fatty acid-amino acid conjugate (FAC) first identified in the oral secretions of the beet armyworm (*Spodoptera exigua*)[1]. It is a potent elicitor of indirect plant defenses, particularly in monocots like maize[1][2]. When introduced to a wounded plant, **volicitin** triggers a systemic response, leading to the emission of a specific blend of herbivore-induced plant volatiles (HIPVs)[1][2]. These volatiles, which include terpenoids and indole, act as a "distress signal," attracting natural enemies of the herbivorous insects, such as parasitic wasps[1][2][3]. This tritrophic interaction is a key mechanism of plant defense.

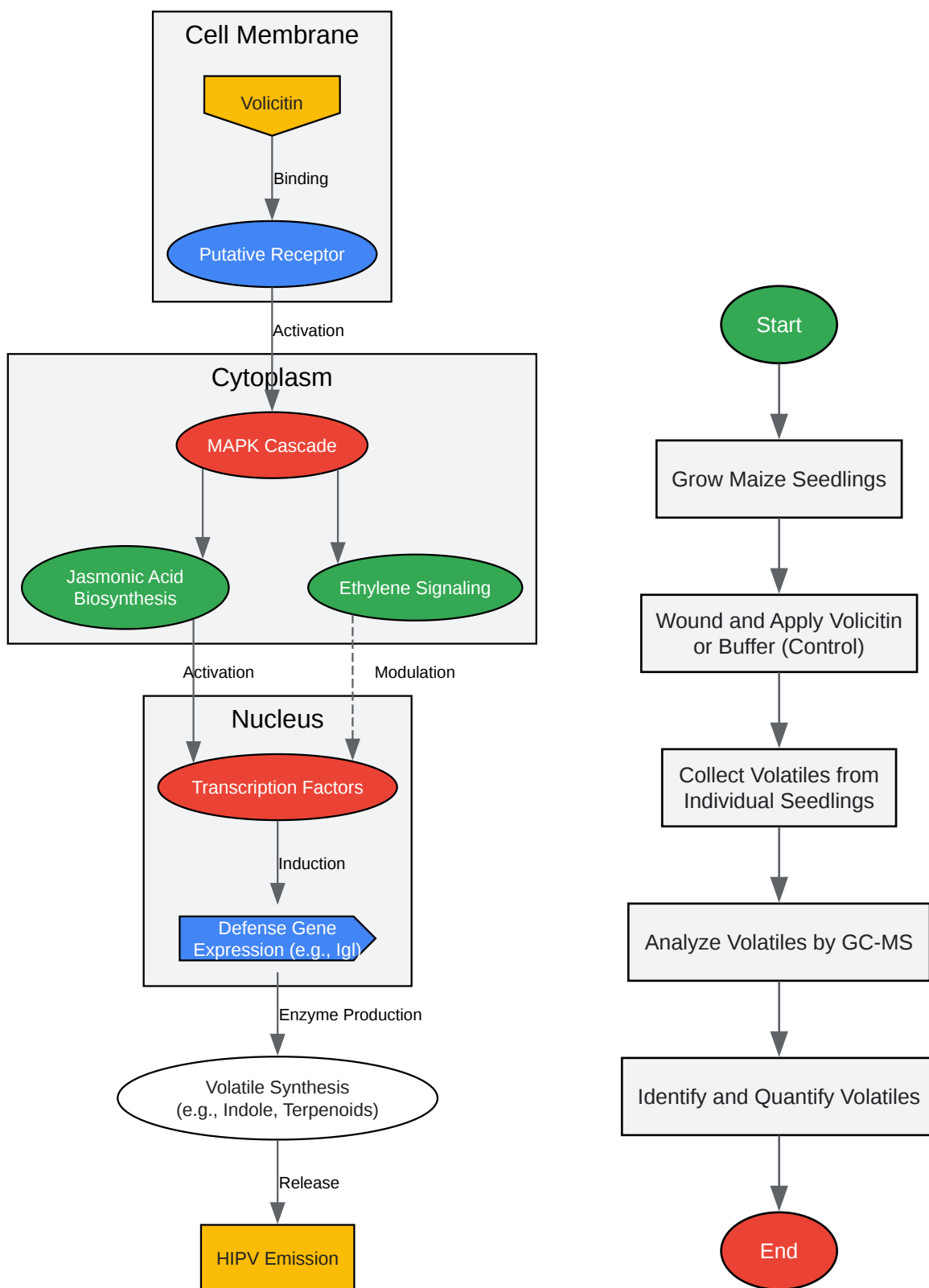
The perception of **volicitin** is thought to occur at the plasma membrane, though a specific receptor has not been fully characterized[4][5]. The downstream signaling cascade involves the octadecanoid pathway, with jasmonic acid (JA) and ethylene playing crucial roles in modulating the defense response[6][7]. The activation of this pathway leads to the transcriptional regulation of defense-related genes, including those responsible for the synthesis of volatile compounds[2].

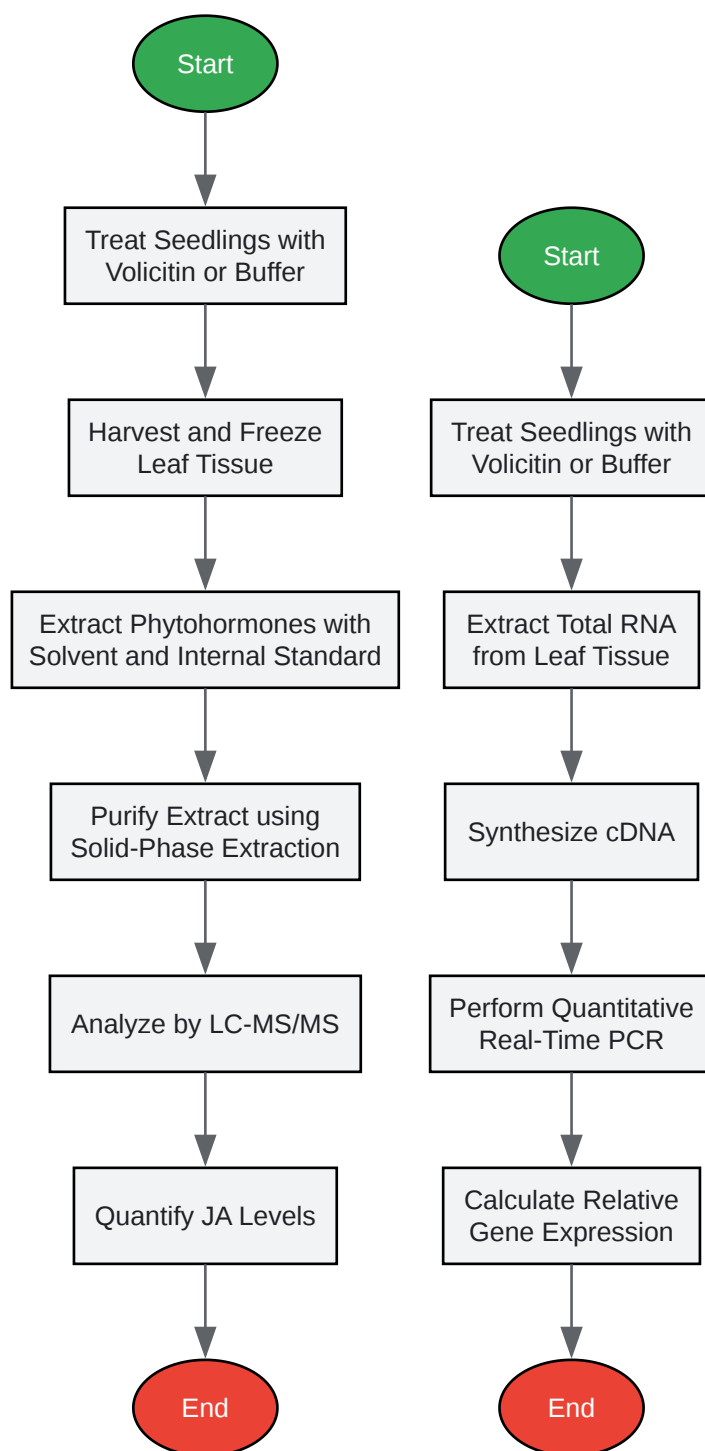
These application notes provide detailed protocols for three key bioassays to test the activity of **volicitin** in plants: the analysis of HIPV emissions, the quantification of jasmonic acid, and the analysis of defense-related gene expression.

Volicitin Signaling Pathway

Volicitin perception and signaling in plants is a complex process that integrates with the plant's general wound and herbivore defense responses. The pathway, as currently understood, can be summarized as follows:

- **Perception:** **Volicitin**, present in the oral secretions of herbivores, is introduced into plant tissues during feeding. It is believed to be recognized by a putative receptor on the plasma membrane of plant cells[4][5].
- **Signal Transduction:** This recognition event initiates a downstream signaling cascade. While the exact initial steps are still under investigation, it is known to involve mitogen-activated protein kinases (MAPKs).
- **Hormonal Regulation:** The signaling pathway is heavily reliant on the production and action of phytohormones, primarily jasmonic acid (JA) and ethylene[6][7]. **Volicitin** treatment leads to a significant increase in the endogenous levels of JA[6][7].
- **Transcriptional Activation:** The accumulation of JA and the activation of other signaling components lead to the transcriptional upregulation of defense-related genes[2]. A key example is the indole-3-glycerol phosphate lyase (Igl) gene in maize, which is responsible for the production of indole, a major component of the HIPV blend[2].
- **Volatile Emission:** The products of these newly expressed genes, including various synthases, lead to the production and release of a complex blend of HIPVs from the entire plant, not just the site of damage[3].





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